

Introduction: The Strategic Utility of Isotopic Labeling

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Compound of Interest

Compound Name: 3-Bromotoluene (Methyl D3)

CAS No.: 15169-02-5

Cat. No.: B580173

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3-Bromotoluene (Methyl D3), with the IUPAC name 1-bromo-3-(trideuteriomethyl)benzene, is a deuterated analogue of the common organic building block, 3-bromotoluene. The strategic replacement of the three hydrogen atoms on the methyl group with their heavier isotope, deuterium, renders this molecule an invaluable tool in modern chemical and pharmaceutical research. While its core physical properties closely mirror those of its non-deuterated counterpart, the isotopic label introduces a mass shift that is readily detectable by mass spectrometry and alters vibrational frequencies in infrared spectroscopy.

This guide provides a comprehensive overview of the essential physical properties of **3-Bromotoluene (Methyl D3)**. It is designed to equip researchers with the technical data and foundational understanding necessary for its effective application in areas such as mechanistic studies, quantitative analysis using isotopic dilution methods, and as a precursor in the synthesis of complex deuterated molecules.^[1] The data presented for properties such as melting point, boiling point, and density are based on the well-characterized non-deuterated 3-bromotoluene, as the substitution of deuterium for protium in the methyl group results in negligible changes to these bulk physical constants.

Core Physical and Chemical Identifiers

A precise understanding of a compound's identity is the bedrock of reproducible science. Below are the key identifiers for **3-Bromotoluene (Methyl D3)**.

Identifier	Value	Source
IUPAC Name	1-bromo-3-(trideuteriomethyl)benzene	[2]
CAS Number	15169-02-5	[2][3]
Molecular Formula	C ₇ H ₄ D ₃ Br	[2]
Molecular Weight	174.055 g/mol	[2]
Canonical SMILES	[2H]C([2H]) ([2H])C1=CC=CC(Br)=C1	[2]
InChI Key	WJIFKOVZNJTSGO- FIBGUPNXSA-N	[2]

Summary of Key Physical Properties

For ease of reference, the primary physical properties are summarized in the table below. These values are critical for predicting the compound's behavior in various experimental conditions, from reaction setups to purification and storage.

Property	Value	Notes
Appearance	Clear colorless to light yellow liquid	[4][5][6]
Melting Point	-40 °C (-40 °F)	[4][7][8]
Boiling Point	183.7 °C at 760 mmHg	[4][7][9][10][11]
Density	1.41 g/mL at 25 °C	[4][5][10]
Refractive Index (n _{20/D})	1.552	[4][5]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene	[4][5][9]
Vapor Pressure	2.04 hPa at 25 °C	[4]
Flash Point	60 °C (140 °F)	[4][8][10]

Note: Except for the molecular weight, the properties listed are for the non-deuterated analogue, 3-bromotoluene (CAS 591-17-3). The isotopic substitution in the methyl group has a minimal effect on these bulk physical properties.

Experimental Determination of Physical Properties

The values presented in this guide are determined through rigorous and validated experimental protocols. Understanding these methodologies is key to appreciating the data's context and limitations.

Molecular Weight and Structural Integrity via Mass Spectrometry

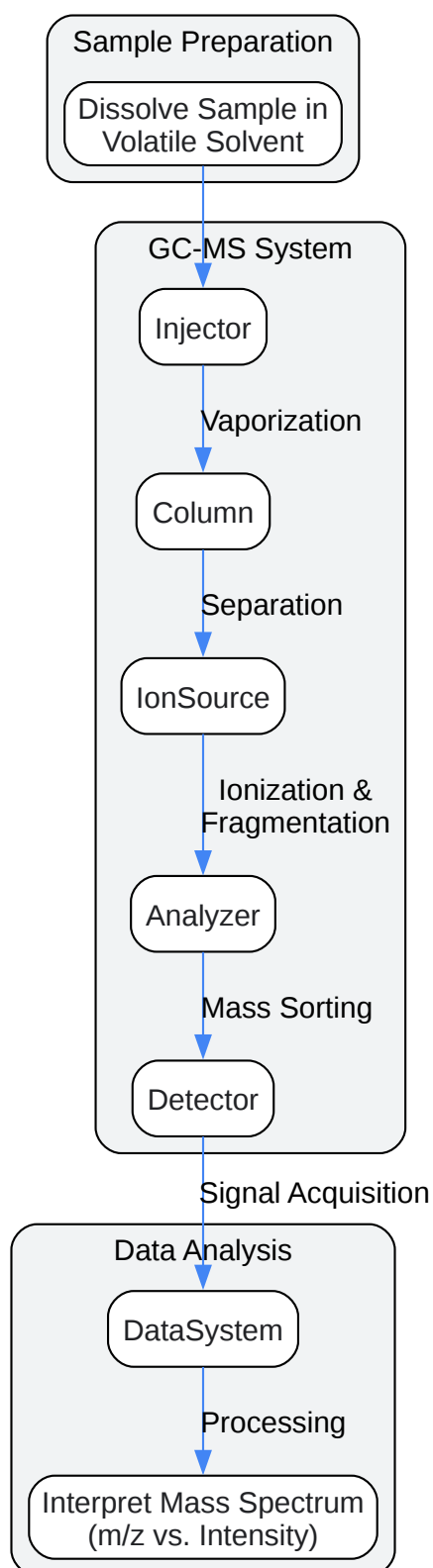
Mass spectrometry (MS) is the definitive technique for confirming the molecular weight and isotopic enrichment of **3-Bromotoluene (Methyl D3)**. The presence of the three deuterium atoms increases the mass of the parent molecule by approximately 3 Da compared to its undeuterated counterpart.

Causality of Experimental Choice: Electron Ionization (EI) coupled with Gas Chromatography (GC-MS) is the preferred method. GC provides excellent separation of the analyte from any

potential impurities before it enters the mass spectrometer, while EI is a robust ionization technique that produces a characteristic fragmentation pattern, confirming the molecular structure. The presence of bromine, with its two stable isotopes (^{79}Br and ^{81}Br in an approximate 1:1 ratio), results in a distinctive M and M+2 isotopic pattern for the molecular ion and bromine-containing fragments, which serves as a powerful diagnostic tool.[7]

Protocol: GC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound (approx. 1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- **Injection:** Inject 1 μL of the solution into the GC-MS instrument.
- **GC Separation:** Utilize a standard nonpolar capillary column (e.g., DB-5ms). Program the oven temperature to ramp from a low starting temperature (e.g., 50°C) to a high final temperature (e.g., 250°C) to ensure elution of the analyte.
- **Ionization:** As the compound elutes from the GC column, it enters the MS source, where it is bombarded with high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- **Mass Analysis:** The resulting ions are separated by their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Data Interpretation:** Analyze the resulting mass spectrum. Look for the molecular ion peak $[\text{M}]^+$ at m/z 174 and the $[\text{M}+2]^+$ peak at m/z 176, confirming the molecular weight and the presence of one bromine atom. The absence of a significant peak at m/z 171 confirms high isotopic enrichment.



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Caption: Workflow for GC-MS analysis of **3-Bromotoluene (Methyl D3)**.

Thermal Properties: Melting and Boiling Points

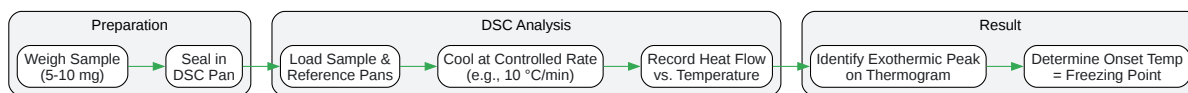
The melting and boiling points are fundamental properties that define the physical state of the substance and are critical indicators of purity.

Causality of Experimental Choice:

- **Boiling Point:** Distillation under atmospheric pressure is the classical and most direct method for determining the boiling point of a liquid.^{[9][10][11]} The temperature at which the liquid's vapor pressure equals the surrounding atmospheric pressure is recorded as the boiling point.
- **Melting Point:** For substances that are liquid at room temperature, the melting point (or more accurately, the freezing point) is determined by cooling the substance until it solidifies. Differential Scanning Calorimetry (DSC) is a modern, highly sensitive technique that measures the heat flow associated with thermal transitions. It can precisely determine the freezing point by detecting the exothermic event of crystallization upon cooling.

Protocol: Melting/Freezing Point Determination by DSC

- **Sample Preparation:** Hermetically seal a small amount of the liquid sample (5-10 mg) in an aluminum DSC pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** Place both the sample and reference pans into the DSC cell.
- **Thermal Program:** Program the instrument to cool the sample at a controlled rate (e.g., 10 °C/min) to a temperature well below the expected freezing point (e.g., -70 °C).
- **Data Acquisition:** The instrument records the differential heat flow between the sample and the reference as a function of temperature.
- **Analysis:** The freezing point is determined from the resulting thermogram as the onset temperature of the exothermic crystallization peak.



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Caption: General workflow for freezing point determination using DSC.

Solubility Profile

The solubility of a compound dictates the choice of solvents for reactions, extractions, and purification techniques like chromatography.

Underlying Principles: 3-Bromotoluene is a relatively nonpolar molecule. The benzene ring and the C-Br bond contribute to its nonpolar character. Following the principle of "like dissolves like," it is sparingly soluble in polar solvents like water but readily soluble in nonpolar organic solvents such as ethers, benzene, and other hydrocarbons.^{[5][9]}

Protocol: Qualitative Solubility Test

- Add approximately 0.1 mL of 3-bromotoluene to three separate test tubes.
- To the first tube, add 2 mL of deionized water.
- To the second tube, add 2 mL of ethanol.
- To the third tube, add 2 mL of toluene.
- Agitate each tube and observe. The formation of two distinct layers in water indicates insolubility. A clear, homogeneous solution in ethanol and toluene indicates solubility.

Spectroscopic Characterization

Spectroscopic data provides a unique fingerprint of a molecule, enabling unambiguous structural confirmation and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for structural elucidation in organic chemistry.

- ^1H NMR: In the proton NMR spectrum of **3-Bromotoluene (Methyl D3)**, the characteristic singlet peak for the methyl protons (typically around 2.3 ppm for the non-deuterated version) will be absent.^[12] The spectrum will be dominated by the signals from the four aromatic protons, which appear in the range of 7.0-7.4 ppm.^[12] The splitting pattern will be complex due to meta and para couplings, providing definitive confirmation of the 1,3-substitution pattern on the aromatic ring.
- ^{13}C NMR: The carbon NMR spectrum will show six distinct signals: four for the aromatic carbons and one for the C-Br substituted carbon. The signal for the deuterated methyl carbon ($-\text{CD}_3$) will be a low-intensity multiplet due to carbon-deuterium coupling, confirming the location of the isotopic label.^[10]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of its chemical bonds.

- Key Absorptions: The IR spectrum of 3-bromotoluene will display several characteristic peaks.^[13]
 - $\sim 3030\text{ cm}^{-1}$: Aromatic C-H stretching vibrations.
 - $\sim 1595, 1470\text{ cm}^{-1}$: C=C stretching vibrations within the aromatic ring.
 - $\sim 780\text{ cm}^{-1}$: A strong band indicating meta-disubstitution on a benzene ring (C-H out-of-plane bending).
 - $\sim 2200\text{-}2100\text{ cm}^{-1}$: C-D stretching vibrations from the deuterated methyl group. These appear at a lower frequency than the typical C-H stretches ($\sim 2960\text{ cm}^{-1}$) due to the heavier mass of deuterium.
 - $\sim 1070\text{ cm}^{-1}$: Aromatic C-Br stretching.

Conclusion

3-Bromotoluene (Methyl D3) is a specialized chemical tool whose physical properties are essential to its function. Its identity, purity, and thermal behavior are readily characterized by standard analytical techniques such as mass spectrometry, NMR, IR, and DSC. This guide provides the core data and methodological context required by researchers to confidently employ this valuable isotopically labeled compound in their work, ensuring both the accuracy and integrity of their scientific findings.

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